

molecular weight and formula of 2-Hydroxy-7-methoxyquinoline-3-carbaldehyde

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Compound of Interest

Compound Name: 2-Hydroxy-7-methoxyquinoline-3-carbaldehyde

Cat. No.: B010043

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An In-depth Technical Guide to 2-Hydroxy-7-methoxyquinoline-3-carbaldehyde

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential biological significance of **2-Hydroxy-7-methoxyquinoline-3-carbaldehyde**. The information is curated for professionals in the fields of chemical research and drug development.

Core Compound Data

2-Hydroxy-7-methoxyquinoline-3-carbaldehyde, with the CAS number 101382-55-2, is a substituted quinoline derivative. Quinoline and its analogues are a significant class of heterocyclic compounds with a wide range of applications in medicinal chemistry. The physicochemical properties of its tautomer, 7-Methoxy-2-oxo-1,2-dihydro-quinoline-3-carbaldehyde, are summarized below.

Property	Value
Molecular Formula	C ₁₁ H ₉ NO ₃
Molecular Weight	203.19 g/mol
CAS Number	101382-55-2

Synthesis and Experimental Protocols

The synthesis of **2-Hydroxy-7-methoxyquinoline-3-carbaldehyde** can be approached through the hydrolysis of a corresponding 2-chloroquinoline precursor. This method is a common strategy for producing 2-hydroxyquinoline derivatives. Below is a detailed experimental protocol for a plausible synthetic route.

Experimental Protocol: Synthesis of 2-Hydroxy-7-methoxyquinoline-3-carbaldehyde

This protocol is based on established methodologies for the synthesis of similar quinoline derivatives.

Materials:

- 2-Chloro-7-methoxyquinoline-3-carbaldehyde
- Acetic acid
- Sodium acetate
- Water
- Ethanol

Procedure:

- Reaction Setup: In a round-bottom flask, dissolve 2-Chloro-7-methoxyquinoline-3-carbaldehyde (1 equivalent) in a mixture of acetic acid and water.

- Addition of Base: Add sodium acetate (3 equivalents) to the solution.
- Reaction Conditions: Heat the reaction mixture to reflux (approximately 100-120°C) for 4-6 hours. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC).
- Work-up: After the reaction is complete, cool the mixture to room temperature.
- Precipitation: Pour the reaction mixture into ice-cold water to precipitate the crude product.
- Filtration and Washing: Filter the precipitate and wash thoroughly with water to remove any remaining acid and salts.
- Purification: Recrystallize the crude product from a suitable solvent, such as ethanol or an ethanol/water mixture, to obtain the purified **2-Hydroxy-7-methoxyquinoline-3-carbaldehyde**.

Potential Biological Significance

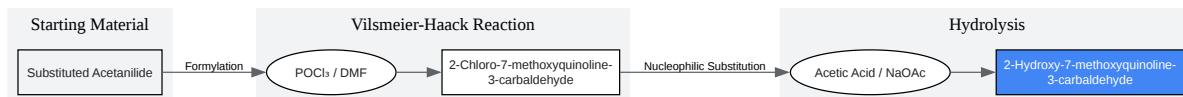
Quinoline derivatives are known to exhibit a broad spectrum of biological activities, making them attractive scaffolds for drug discovery.^{[1][2][3]} While specific signaling pathways for **2-Hydroxy-7-methoxyquinoline-3-carbaldehyde** are not extensively documented, the quinoline core is associated with a variety of pharmacological effects, including:

- Anticancer Activity^{[1][3]}
- Antibacterial and Antifungal Properties^{[1][2]}
- Antimalarial Effects^{[1][2]}
- Anti-inflammatory Action^{[1][3]}
- Antiviral Capabilities^[1]

The functional groups present on the **2-Hydroxy-7-methoxyquinoline-3-carbaldehyde** molecule, namely the hydroxyl, methoxy, and aldehyde groups, offer multiple points for further chemical modification to develop novel therapeutic agents.

Synthetic Workflow and Logic

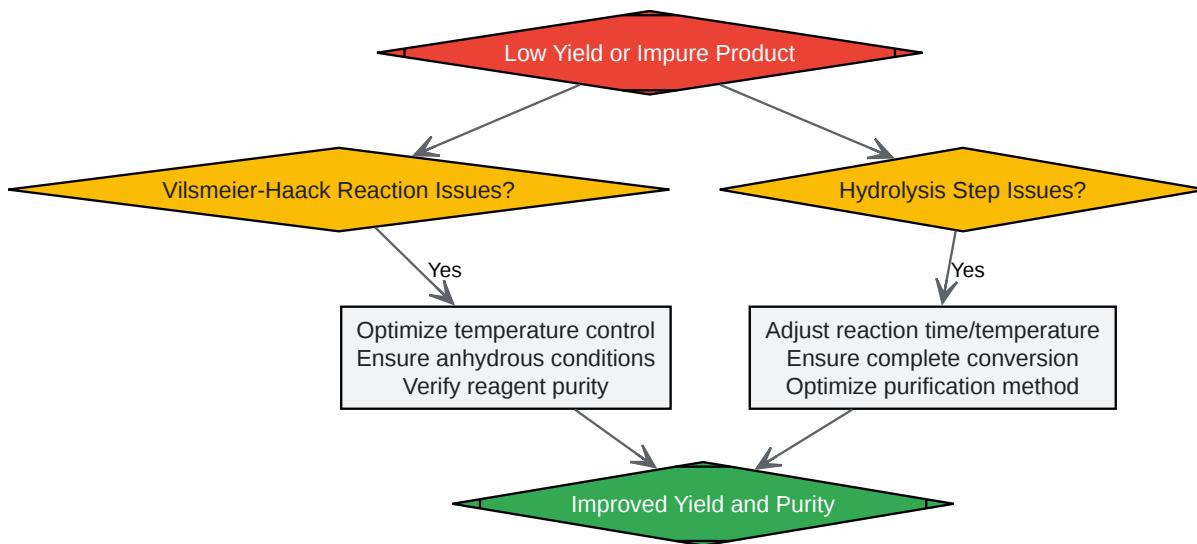
The synthesis of **2-Hydroxy-7-methoxyquinoline-3-carbaldehyde** and related compounds often starts from a readily available precursor, 2-chloroquinoline-3-carbaldehyde. This intermediate is highly versatile and can be used to generate a variety of substituted quinolines.



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Caption: Synthetic workflow for **2-Hydroxy-7-methoxyquinoline-3-carbaldehyde**.

The logical relationship for troubleshooting common issues in the synthesis of related quinoline aldehydes often involves addressing challenges in the key formylation and substitution steps.



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Caption: Troubleshooting logic for the synthesis of quinoline-3-carbaldehydes.

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